

Thermostability and degradation profile of 2-(Allylthio)-2-thiazoline

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Compound of Interest

Compound Name: 2-(Allylthio)-2-thiazoline

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An In-depth Technical Guide on the Thermostability and Degradation Profile of **2-(Allylthio)-2-thiazoline**

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-(Allylthio)-2-thiazoline is a heterocyclic compound featuring a reactive thiazoline core and an allyl sulfide moiety. This guide provides a comprehensive analysis of its thermostability and degradation profile, drawing upon established chemical principles and data from analogous structures. A thorough understanding of these characteristics is paramount for its handling, storage, and application in research and development. This document outlines potential degradation pathways, including thermal, hydrolytic, and oxidative routes, and provides detailed experimental protocols for their investigation.

Introduction to 2-(Allylthio)-2-thiazoline

Thiazoline-containing compounds are of significant interest in medicinal chemistry, forming the structural backbone of numerous natural products with diverse biological activities, including anti-cancer and antibiotic properties.^{[1][2]} The incorporation of an allyl sulfide group, a feature found in bioactive compounds from garlic, suggests a unique chemical reactivity and potential for synergistic biological effects.^{[3][4]} The stability of **2-(Allylthio)-2-thiazoline** is a critical parameter influencing its shelf-life, formulation, and ultimately, its efficacy and safety in any application.

Physicochemical Properties

A summary of the known physicochemical properties of **2-(Allylthio)-2-thiazoline** is presented in Table 1. This data, primarily sourced from chemical suppliers, provides a foundational understanding of the molecule's physical characteristics.

Table 1: Physicochemical Properties of **2-(Allylthio)-2-thiazoline**

Property	Value	Source
Molecular Formula	C ₆ H ₉ NS ₂	[5][6][7]
Molecular Weight	159.27 g/mol	[5][6][7]
CAS Number	3571-74-2	[5][6]
Appearance	Liquid	[5]
Boiling Point	92-94 °C at 2 hPa	[5]
Density	1.16 g/cm ³ at 20 °C	[5]
Storage Temperature	2-30 °C	[5][6]

Thermostability Profile

The thermal stability of **2-(Allylthio)-2-thiazoline** is dictated by the lability of its constituent functional groups. The allyl sulfide moiety, in particular, is susceptible to thermal decomposition.

Predicted Thermal Behavior

Drawing parallels with diallyl disulfide, a component of garlic oil, it is anticipated that heating **2-(Allylthio)-2-thiazoline** will lead to its decomposition.[8] The high-temperature processing of garlic is known to reduce the bioavailability of its organosulfur compounds, underscoring their thermal sensitivity.[9] The primary mechanism of thermal degradation is likely to be homolytic cleavage of the sulfur-sulfur and carbon-sulfur bonds, leading to a complex mixture of smaller, volatile compounds.

Experimental Protocol for Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC)

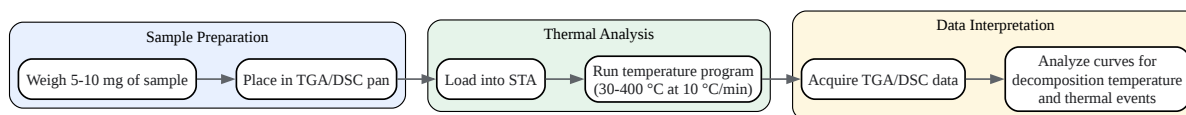
To empirically determine the thermostability, a combined TGA/DSC analysis is recommended. This provides information on mass loss as a function of temperature (TGA) and the heat flow associated with thermal transitions (DSC).

Objective: To determine the onset of thermal decomposition and identify endothermic or exothermic events.

Instrumentation: Simultaneous Thermal Analyzer (STA) capable of TGA/DSC.

Methodology:

- Sample Preparation: Accurately weigh 5-10 mg of **2-(Allylthio)-2-thiazoline** into an aluminum or ceramic pan.
- Instrument Setup:
 - Purge Gas: Nitrogen at a flow rate of 50 mL/min.
 - Temperature Program:
 - Equilibrate at 30 °C.
 - Ramp up to 400 °C at a heating rate of 10 °C/min.
- Data Acquisition: Record the mass loss (TGA) and differential heat flow (DSC) as a function of temperature.
- Data Analysis:
 - From the TGA curve, determine the onset temperature of decomposition (the temperature at which significant mass loss begins).
 - From the DSC curve, identify endothermic peaks (e.g., melting) and exothermic peaks (e.g., decomposition).



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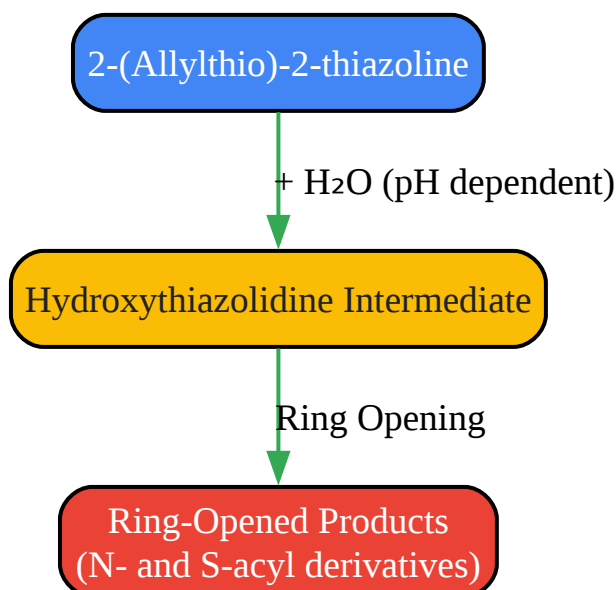
Caption: Workflow for TGA/DSC analysis of **2-(Allylthio)-2-thiazoline**.

Degradation Profile

The degradation of **2-(Allylthio)-2-thiazoline** can be initiated by several factors, including water, oxygen, and light.

Hydrolytic Degradation

The thiazoline ring is susceptible to pH-dependent hydrolysis. A study on 2-methyl- Δ^2 -thiazoline demonstrated that the ring is relatively stable in strongly acidic and neutral conditions but hydrolyzes most rapidly at a pH of around 3.^[10] The proposed mechanism involves the formation of a hydroxythiazolidine intermediate, followed by ring-opening to yield N- and S-acyl derivatives.



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Caption: Proposed hydrolytic degradation pathway of the thiazoline ring.

Oxidative Degradation

The allyl sulfide moiety is prone to oxidation. Allyl sulfides can participate in redox chemistry, potentially leading to the formation of sulfoxides and other oxidized species, especially in the presence of reactive oxygen species (ROS).^{[3][4]} The oxidation of diallyl disulfide to allicin using oxidizing agents like hydrogen peroxide is a well-documented reaction and serves as a model for the potential oxidative degradation of **2-(Allylthio)-2-thiazoline**.^[8]

Experimental Protocol for Forced Degradation Studies

To comprehensively assess the degradation profile, forced degradation studies under various stress conditions are essential.

Objective: To identify potential degradation products and pathways.

Methodology:

- Stock Solution Preparation: Prepare a stock solution of **2-(Allylthio)-2-thiazoline** in a suitable solvent (e.g., acetonitrile) at a concentration of 1 mg/mL.
- Stress Conditions:
 - Acidic Hydrolysis: Mix the stock solution with 0.1 N HCl and heat at 60 °C for 24 hours.
 - Basic Hydrolysis: Mix the stock solution with 0.1 N NaOH and heat at 60 °C for 24 hours.
 - Neutral Hydrolysis: Mix the stock solution with water and heat at 60 °C for 24 hours.
 - Oxidative Degradation: Mix the stock solution with 3% H₂O₂ and keep at room temperature for 24 hours.
 - Thermal Degradation (in solution): Heat the stock solution at 60 °C for 24 hours.

- Photodegradation: Expose the stock solution to UV light (254 nm) and visible light for 24 hours.
- Sample Analysis: Analyze all stressed samples, along with an unstressed control, using a stability-indicating HPLC method.

Analytical Methods for Stability Assessment

A validated stability-indicating analytical method is crucial for quantifying the parent compound and its degradation products.

Protocol for a Stability-Indicating HPLC Method

Instrumentation: High-Performance Liquid Chromatography (HPLC) system with a UV detector.

Chromatographic Conditions:

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase: A gradient of water (A) and acetonitrile (B).
 - Start with 90% A, 10% B.
 - Linearly increase to 100% B over 20 minutes.
 - Hold at 100% B for 5 minutes.
 - Return to initial conditions and equilibrate for 5 minutes.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 254 nm (or a wavelength of maximum absorbance for the parent compound).
- Injection Volume: 10 μ L.

Data Analysis:

- Calculate the percentage of degradation by comparing the peak area of the parent compound in stressed samples to the unstressed control.
- Identify degradation products by their retention times and quantify them using a relative response factor if necessary. For structural elucidation of unknown degradants, LC-MS analysis is recommended.

Conclusion and Recommendations

The stability of **2-(Allylthio)-2-thiazoline** is influenced by its two key structural motifs: the thiazoline ring and the allyl sulfide group. It is expected to be susceptible to thermal stress, pH-dependent hydrolysis (particularly in weakly acidic conditions), and oxidation. For optimal stability, it is recommended to store **2-(Allylthio)-2-thiazoline** at controlled room temperature or under refrigeration, protected from light and moisture. The use of inert atmosphere for long-term storage may also be beneficial to prevent oxidative degradation. The experimental protocols provided in this guide offer a robust framework for the detailed investigation of its stability profile, which is a prerequisite for its successful application in any scientific endeavor.

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